

Operational Safety & Handling Guide: N6-Cyclohexyladenosine (CHA)

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Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B1222039

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Part 1: Risk Assessment & The "Invisible" Hazard

Senior Scientist Note: Do not let the standard Safety Data Sheet (SDS) "Warning" label lull you into complacency. While **N6-Cyclohexyladenosine** (CHA) is often labeled with generic H302 (Harmful if swallowed) or H315 (Irritant) codes, its true hazard lies in its pharmacological potency.

CHA is a selective Adenosine A₁ Receptor Agonist with nanomolar affinity (

). It is not merely a chemical irritant; it is a systemic physiological modulator.

The Physiological Threat Vector

Accidental exposure (inhalation of dust or transdermal absorption via DMSO) can trigger rapid, potent biological responses:

- **Cardiovascular Depression:** A₁ activation suppresses the SA and AV nodes, leading to severe bradycardia (slow heart rate) and hypotension.
- **Respiratory Constriction:** A₁ agonists induce bronchoconstriction. Asthmatic researchers are at elevated risk and should strictly avoid handling the powder form.

- CNS Depression: Profound sedation and locomotor suppression.

Control Banding Assignment

Treat CHA as a Control Band 4 (High Potency) compound.

- OEL (Occupational Exposure Limit): Not established.
- Default Limit: Handle as if the OEL is

.

Part 2: Personal Protective Equipment (PPE) Matrix

This matrix is designed to prevent the specific exposure pathways identified above.

PPE Component	Specification	Scientific Rationale
Hand Protection	Double Nitrile Gloves (min 0.11 mm thickness)	Breakthrough Prevention: CHA is often dissolved in DMSO, which permeates skin rapidly, carrying the dissolved drug into the bloodstream. Double gloving creates a sacrificial outer layer.
Respiratory	N95 / P100 (if outside hood)	Aerosol Defense: Nanomolar agonists in the lungs bypass first-pass metabolism, causing immediate bronchospasm. Primary engineering control: Fume Hood.
Eye Protection	Chemical Goggles (ANSI Z87.1)	Mucosal Barrier: Prevents absorption through the lacrimal duct if dust becomes airborne or splashes occur.
Body Defense	Tyvek® Lab Coat (Closed front)	Particulate Shield: Cotton coats trap dust. Tyvek repels particulates and prevents "take-home" exposure.

Part 3: Operational Protocols (Step-by-Step)

Workflow Visualization

The following diagram outlines the "Safe Path" for handling CHA, emphasizing the critical transition from solid (inhalation risk) to solution (absorption risk).



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Figure 1: Critical Control Points in CHA Handling. Note the hazard shift from Dust Risk (Red) to Absorption Risk (Yellow).

Protocol A: Weighing the Solid (The Highest Risk Step)

- Why: Static electricity can cause the light powder to "jump," creating an invisible aerosol cloud.
- Engineering Control: Work strictly inside a certified chemical fume hood.
- Static Mitigation: Use an anti-static gun or bar on the spatula and weigh boat before touching the powder.
- Technique: Do not pour from the vial. Use a micro-spatula to transfer small amounts.
- Decontamination: Immediately wipe the balance and surrounding area with a methanol-dampened wipe after weighing.

Protocol B: Solubilization

- Why: CHA is sparingly soluble in water but soluble in DMSO (up to ~5 mg/mL) or Ethanol. DMSO is a potent skin penetrant.
- Solvent Choice: If possible, dissolve in Ethanol first, then dilute with aqueous buffer. If DMSO is required, treat the solution as "Liquid Skin."
- Vessel: Use screw-cap microcentrifuge tubes with O-rings to prevent leakage.
- Labeling: Mark tubes clearly with "TOXIC - A1 AGONIST" to warn colleagues.

Protocol C: Spill Cleanup

- Solid Spill: Do NOT sweep. Cover with a wet paper towel (water or ethanol) to suppress dust, then wipe up.
- Liquid Spill: Cover with absorbent pads. Clean area with 10% bleach solution followed by ethanol.

Part 4: Emergency Response

In the event of exposure, immediate action focuses on preventing systemic absorption and managing cardiovascular symptoms.

Exposure Route	Immediate Action	Medical Context (For Physician)
Inhalation	Move to fresh air immediately. Support breathing.[1]	Patient exposed to Adenosine A ₁ Agonist.[2] Monitor for bronchospasm and bradycardia.
Skin Contact	Wash with soap and water for 15 min. Do not use ethanol (enhances absorption).	Monitor for hypotension.
Eye Contact	Flush with water for 15 min.	Corneal absorption can be rapid.
Antidote Note	Theophylline or Caffeine	These are non-selective adenosine antagonists and may reverse effects if clinically indicated (under medical supervision only).

Part 5: Disposal & Inactivation

- Waste Stream: Segregate as "P-List equivalent" (Acutely Toxic Chemical Waste).
- Destruction: Chemical incineration is the only approved method.
- Inactivation: For small residues on glassware, soaking in a 10% bleach solution for 24 hours can help degrade the organic structure before final washing, though incineration remains the primary disposal path.

References

- PubChem. (2023). **N6-Cyclohexyladenosine** Compound Summary (CID 50904). National Library of Medicine. [[Link](#)]
- Occupational Safety and Health Administration (OSHA). (2023). Hazard Communication Standard: Safety Data Sheets. [[Link](#)]

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Sources

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